

3-Chloro-5-hydroxy-2-pentanone molecular structure and formula

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxy-2-pentanone

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An In-depth Technical Guide to 3-Chloro-5-hydroxy-2-pentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and known properties of **3-Chloro-5-hydroxy-2-pentanone**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Molecular Structure and Formula

3-Chloro-5-hydroxy-2-pentanone is a functionalized pentanone derivative. Its structure consists of a five-carbon chain with a ketone group at the second carbon (C2), a chlorine atom at the third carbon (C3), and a primary hydroxyl group at the fifth carbon (C5).

Molecular Formula: $C_5H_9ClO_2$ [\[1\]](#)[\[2\]](#)

IUPAC Name: 3-chloro-5-hydroxypentan-2-one[\[2\]](#)

CAS Number: 13045-13-1[\[1\]](#)[\[2\]](#)

Canonical SMILES: CC(=O)C(CCO)Cl[\[1\]](#)

Below is a two-dimensional representation of the molecular structure generated using the DOT language.

Caption: 2D Molecular Structure of **3-Chloro-5-hydroxy-2-pentanone**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Chloro-5-hydroxy-2-pentanone** is presented in the table below. These values are compiled from various chemical databases.

Property	Value	Source
Molecular Weight	136.58 g/mol	[1] [2]
Density	1.162 g/cm ³	[3]
Boiling Point	263.5 °C at 760 mmHg	[3]
Flash Point	113.2 °C	[3]

Synthesis and Reactivity

General Synthetic Approach:

The primary route for the synthesis of **3-Chloro-5-hydroxy-2-pentanone** involves the selective α -chlorination of a precursor molecule. The most logical precursor is 5-hydroxy-2-pentanone.[\[4\]](#) This reaction introduces a chlorine atom at the carbon atom adjacent to the carbonyl group. The synthesis is conceptualized to proceed via the formation of an enol or enolate intermediate of 5-hydroxy-2-pentanone, which then reacts with a suitable chlorinating agent.[\[4\]](#)

Experimental Protocol:

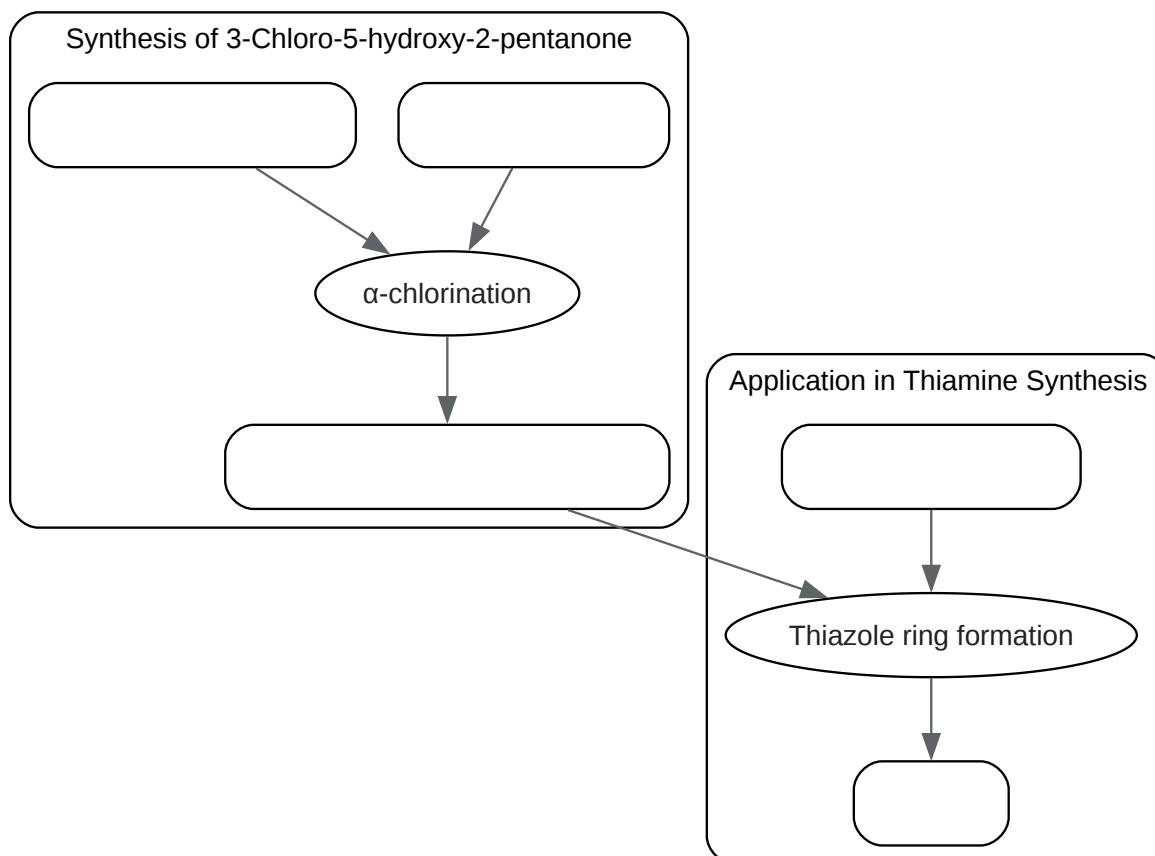
Detailed, peer-reviewed experimental protocols for the synthesis of **3-Chloro-5-hydroxy-2-pentanone** are not readily available in the public domain literature. Commercial suppliers of this compound also do not typically provide synthesis procedures.

Reactivity and Potential Applications:

3-Chloro-5-hydroxy-2-pentanone is a versatile synthetic intermediate.^[4] The presence of three different functional groups—a ketone, a chloroalkane, and an alcohol—allows for a variety of chemical transformations. The chlorine atom can act as a leaving group in nucleophilic substitution reactions, while the ketone and hydroxyl moieties can undergo their characteristic reactions.

One notable application of this compound is in the synthesis of Thiamine (Vitamin B1).^[5] It serves as a key building block in the construction of the thiazole ring of the thiamine molecule.

The logical workflow for its utilization in a synthetic pathway can be visualized as follows:



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Caption: Synthetic workflow for **3-Chloro-5-hydroxy-2-pentanone** and its application.

Spectroscopic Data

Experimental spectroscopic data, including ^1H NMR, ^{13}C NMR, and mass spectrometry data for **3-Chloro-5-hydroxy-2-pentanone**, are not widely available in published literature or common spectral databases. Commercial suppliers contacted do not provide this analytical information. For research purposes, it is recommended that users of this compound perform their own analytical characterization to confirm its identity and purity.

Predicted Spectroscopic Features:

Based on its structure, the following general features would be expected in its spectra:

- ^1H NMR: Signals corresponding to the methyl, methylene, and methine protons, with chemical shifts influenced by the adjacent carbonyl, chloro, and hydroxyl groups.
- ^{13}C NMR: Resonances for the five distinct carbon atoms, including a downfield signal for the carbonyl carbon.
- Mass Spectrometry: A molecular ion peak corresponding to its molecular weight, with a characteristic isotopic pattern (M+2 peak) due to the presence of the chlorine atom.^[4]

Safety Information

Safety data sheets from commercial suppliers should be consulted for detailed handling and safety information. As a chlorinated organic compound, appropriate personal protective equipment should be used when handling **3-Chloro-5-hydroxy-2-pentanone**.

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